


Common artifacts in M-mode echocardiography and how to avoid them

Author: BenchChem Technical Support Team. Date: December 2025



Technical Support Center: M-Mode Echocardiography

Welcome to the Technical Support Center for M-mode echocardiography. This resource is designed for researchers, scientists, and drug development professionals to help troubleshoot common issues and improve the quality of your experimental data.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

This section addresses specific artifacts and challenges you may encounter during M-mode echocardiography experiments.

Q1: What are the most common artifacts in M-mode echocardiography and what do they look like?

A1: The most common artifacts in M-mode echocardiography are Reverberation, Acoustic Shadowing, and Beam Width artifacts. These artifacts can obscure or mimic cardiac structures, leading to inaccurate measurements.[1]

• Reverberation Artifacts: These appear as multiple, equally spaced, parallel lines that are "deeper" in the image than the true structure.[2] In an M-mode trace, they will show parallel

Troubleshooting & Optimization





motion to the actual reflector.[1] For instance, a strong reflection from the pericardium can create false lines within the left ventricular chamber.

- Acoustic Shadowing: This manifests as a signal void or a dark area behind a highly reflective structure, such as a calcified valve or bone.[3] This can obscure the endocardial border, making wall thickness measurements difficult or impossible.
- Beam Width Artifact: The ultrasound beam has a finite width. Structures adjacent to the M-mode cursor line can appear within the M-mode trace. This can lead to the appearance of "ghost" structures or thickening of walls that are not actually in the line of interrogation.

Q2: My M-mode trace shows extra lines in the left ventricle that are interfering with my measurements. What are they and how can I get rid of them?

A2: These "extra lines" are likely reverberation artifacts. They occur when the ultrasound beam bounces back and forth between two strong reflectors.[2]

Troubleshooting Steps:

- Reduce Gain: Decrease the overall gain or use the Time Gain Compensation (TGC) to specifically reduce the gain in the near field where the artifact may be originating.
- Change Transducer Angle: Slightly altering the angle of the transducer can change the path
 of the ultrasound beam and eliminate the parallel surfaces causing the reverberation.
- Use an Alternative Imaging Window: If possible, switch to a different acoustic window (e.g., from a parasternal long-axis to a short-axis view) to find a clearer image with fewer artifacts.
- Identify the Source: The artifact will appear at multiples of the distance from the transducer to the true reflector. Identifying the source can help in adjusting the transducer to avoid it.

Q3: I am unable to clearly see the posterior wall of the left ventricle in my M-mode image. It appears dark or is completely missing. How can I fix this?

A3: This is likely due to acoustic shadowing, where a structure in the near field is blocking the ultrasound beam.

Troubleshooting Steps:

Troubleshooting & Optimization





- Reposition the Transducer: This is the most effective way to circumvent the object causing the shadow. Try moving the transducer slightly to find a clear acoustic window.
- Adjust Focal Zone: Ensure the focal zone is set at the depth of the structure of interest (the posterior wall in this case).
- Increase Acoustic Power: In some cases, increasing the power (if within safe limits for the experiment) can help penetrate the shadowing structure. Use with caution.
- Identify the Shadowing Structure: In the 2D image, identify what is causing the shadow (e.g., rib, calcification) and actively work to angle the M-mode cursor around it.

Q4: My measurements of the interventricular septum or posterior wall thickness seem overestimated. What could be the cause?

A4: Overestimation of wall thickness is a common pitfall in M-mode echocardiography and can be caused by several factors:

- Oblique Angle of Interrogation: If the M-mode cursor is not perfectly perpendicular to the long axis of the left ventricle, it will transect the walls at an oblique angle, leading to artificially increased thickness measurements.
- Beam Width Artifact: The inclusion of adjacent structures due to the width of the ultrasound beam can make the walls appear thicker than they are.
- Inclusion of Papillary Muscles or Chordae Tendineae: In the short-axis view, it is crucial to
 position the M-mode cursor between the papillary muscles to avoid including them in the
 posterior wall measurement.

Troubleshooting Steps:

- Ensure Perpendicular Alignment: Always use the 2D image to guide the placement of the M-mode cursor. The cursor must be perpendicular to the interventricular septum and the posterior wall.
- Optimize 2D Image First: Before switching to M-mode, optimize the 2D image for the best possible endocardial border definition.



• Careful Cursor Placement: In the short-axis view, place the cursor at the mid-ventricular level, just past the tips of the mitral valve leaflets and between the papillary muscles.

Data Presentation

M-mode echocardiography is a powerful tool for assessing cardiac function, but it is subject to variability and potential inaccuracies. The following table summarizes data on the reproducibility of M-mode measurements and comparison with other modalities.

Parameter	Intra-reader Reproducibility (% error)	Inter-acquisition Reproducibility (% error)	Notes
LV End-Diastolic Dimension (LVEDD)	< 2%	~4%	M-mode shows high reproducibility for linear dimensions.
LV End-Systolic Dimension (LVESD)	< 2%	~4%	2D measurements of LVESD may have slightly better interacquisition reproducibility.
Shortening Fraction (SF)	4-9%	~8-18%	M-mode demonstrates greater reproducibility for SF compared to 2D measurements.
LV Mass (vs. MRI)	R ² = 0.46	-	M-mode estimates of LV mass are generally larger than those from MRI, with a low correlation. The calculation formula contributes significantly to this error.

LV - Left Ventricular; MRI - Magnetic Resonance Imaging



Experimental Protocols

Standard Operating Procedure for M-mode Echocardiography in Mice

This protocol is a general guideline for acquiring high-quality M-mode echocardiographic data in mice.

- Animal Preparation:
 - Anesthetize the mouse using isoflurane (1-2% for maintenance) delivered via a nose cone.
 - Place the mouse in a supine position on a heated platform to maintain body temperature at 37°C.
 - Remove the chest fur using a depilatory cream to ensure good transducer contact.
 - Secure the limbs to the platform with tape to minimize motion artifacts.
 - Monitor heart rate and respiration throughout the procedure.
- Image Acquisition Parasternal Long-Axis (PLAX) View:
 - Apply a generous amount of pre-warmed ultrasound gel to the chest.
 - Position the high-frequency linear transducer (30-40 MHz) to the left of the sternum, angled towards the right shoulder of the mouse.
 - Obtain a clear 2D image of the long axis of the left ventricle, visualizing the mitral and aortic valves.
 - Activate M-mode and position the cursor perpendicular to the LV walls, just distal to the mitral valve leaflets.
 - Record the M-mode trace for at least 3-5 cardiac cycles.
- Image Acquisition Parasternal Short-Axis (PSAX) View:




- From the PLAX view, rotate the transducer 90 degrees clockwise.
- Obtain a clear 2D image of the short axis of the left ventricle at the level of the papillary muscles.
- Position the M-mode cursor perpendicular to the LV walls, between the two papillary muscles.
- Record the M-mode trace for at least 3-5 cardiac cycles.

Measurements:

- From the PSAX M-mode trace, measure the LV internal diameter at end-diastole (LVIDd) and end-systole (LVIDs), and the anterior and posterior wall thickness at end-diastole.
- Use these measurements to calculate fractional shortening (FS) and ejection fraction (EF) using standard formulas.

Mandatory Visualization






Click to download full resolution via product page



Caption: Workflow for identifying and troubleshooting common M-mode echocardiography artifacts.



Click to download full resolution via product page

Caption: Logical relationship between ultrasound physics, artifact causes, and their consequences.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Fact or Artifact in Two-Dimensional Echocardiography: Avoiding Misdiagnosis and Missed Diagnosis PMC [pmc.ncbi.nlm.nih.gov]
- 2. myechocardiography.com [myechocardiography.com]
- 3. Quantification of myocardial delayed enhancement and wall thickness in hypertrophic cardiomyopathy: multidetector computed tomography versus magnetic resonance imaging -







PubMed [pubmed.ncbi.nlm.nih.gov]

 To cite this document: BenchChem. [Common artifacts in M-mode echocardiography and how to avoid them]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15144752#common-artifacts-in-m-modeechocardiography-and-how-to-avoid-them]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com